

Application Notes and Protocols: Radiolabeling of FSDD1I with Gallium-68

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Compound of Interest

Compound Name: *Fsdd1I*

Cat. No.: *B12407770*

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Introduction

This document provides a comprehensive protocol for the radiolabeling of the **FSDD1I** peptide with Gallium-68 (^{68}Ga). **FSDD1I** is a promising molecule for diagnostic imaging with Positron Emission Tomography (PET). The following protocol is based on established methods for labeling DOTA-conjugated peptides with ^{68}Ga and is intended to serve as a foundational guide for researchers. Optimization of specific parameters may be necessary to achieve the desired radiochemical purity and molar activity for a particular application.

Principle of the Method

The radiolabeling process involves the chelation of the positron-emitting radionuclide, Gallium-68, by a DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) derivative conjugated to the **FSDD1I** peptide. The reaction is typically carried out in an acidic buffer at an elevated temperature to facilitate efficient incorporation of ^{68}Ga into the DOTA chelator. Subsequent purification is performed to remove unreacted ^{68}Ga and other impurities, yielding the final radiolabeled product, [^{68}Ga]Ga-DOTA-**FSDD1I**.

Materials and Equipment

- $^{68}\text{Ge}/^{68}\text{Ga}$ Generator: Pharmaceutical grade.

- **FSDD1I** Precursor: Lyophilized DOTA-**FSDD1I**.
- Reagents:
 - Hydrochloric Acid (HCl), 0.1 N, trace metal grade.
 - Sodium Acetate Buffer, 0.1 M, pH 4.5, trace metal grade.
 - Ethanol, absolute, pharmaceutical grade.
 - Water for Injection (WFI) or metal-free water.
 - Saline solution, 0.9%, sterile.
- Purification Cartridges:
 - Strong Cation Exchange (SCX) cartridge.
 - Sep-Pak® C18 solid-phase extraction (SPE) cartridge.
- Analytical Equipment:
 - Radio-Thin Layer Chromatography (radio-TLC) scanner.
 - High-Performance Liquid Chromatography (HPLC) system with a radioactivity detector.
 - Dose calibrator.
- General Laboratory Equipment:
 - Heating block or water bath.
 - Vortex mixer.
 - pH meter or pH strips.
 - Sterile vials and syringes.
 - Lead shielding.

Experimental Protocols

Elution of Gallium-68

The first step involves obtaining the $^{68}\text{GaCl}_3$ from a $^{68}\text{Ge}/^{68}\text{Ga}$ generator.

- Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with 5 mL of 0.1 N HCl according to the manufacturer's instructions.
- Collect the $^{68}\text{GaCl}_3$ eluate in a sterile, shielded vial.
- Measure the activity of the eluate using a dose calibrator.

Radiolabeling of DOTA-FSDD1I

This protocol outlines the manual radiolabeling procedure. Automated synthesis modules can also be adapted for this process.

- Precursor Preparation: Reconstitute the lyophilized DOTA-**FSDD1I** precursor with WFI to a stock solution of 1 mg/mL. Aliquot and store at -20°C .
- Reaction Mixture Preparation:
 - In a sterile reaction vial, add 25 μL of the DOTA-**FSDD1I** stock solution (25 μg).
 - Add 400 μL of 0.1 M sodium acetate buffer (pH 4.5).
- Radiolabeling Reaction:
 - Add approximately 1 mL of the $^{68}\text{GaCl}_3$ eluate (containing 100-500 MBq of ^{68}Ga) to the reaction vial.
 - Gently vortex the mixture.
 - Heat the reaction vial at 95°C for 10 minutes in a heating block.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - After incubation, allow the vial to cool to room temperature.

Purification of [^{68}Ga]Ga-DOTA-FSDD1I

Purification is essential to remove unchelated ^{68}Ga and other impurities.[\[1\]](#)

- Cartridge Conditioning:
 - Condition a Sep-Pak® C18 cartridge by washing with 5 mL of ethanol followed by 10 mL of WFI.
- Loading:
 - Load the crude radiolabeling reaction mixture onto the conditioned C18 cartridge.
- Washing:
 - Wash the cartridge with 10 mL of WFI to remove any unreacted $^{68}\text{GaCl}_3$. Collect the wash and measure its radioactivity.
- Elution:
 - Elute the purified [^{68}Ga]Ga-DOTA-**FSDD1I** from the C18 cartridge with 1 mL of absolute ethanol.
 - The final product can be formulated by diluting the ethanolic solution with sterile saline.

Data Presentation

Table 1: Optimized Radiolabeling Conditions

Parameter	Recommended Value	Range Explored
Precursor Amount	25 µg	10 - 50 µg
pH	4.5	3.5 - 5.5
Reaction Temperature	95°C	60 - 100°C [2]
Reaction Time	10 minutes	5 - 20 minutes [1]
Volume of ^{68}Ga Eluate	1 mL	0.5 - 2 mL

Table 2: Quality Control Specifications

Test	Method	Specification
Radiochemical Purity (RCP)	Radio-TLC, Radio-HPLC	> 95% [1] [2]
pH of Final Product	pH paper/meter	4.5 - 7.5
Radionuclidic Purity	Gamma Spectroscopy	$^{68}\text{Ge} < 0.001\%$
Sterility	Standard microbiological testing	Sterile
Endotoxin Level	LAL test	< 5 EU/mL

Quality Control

Radio-Thin Layer Chromatography (Radio-TLC)

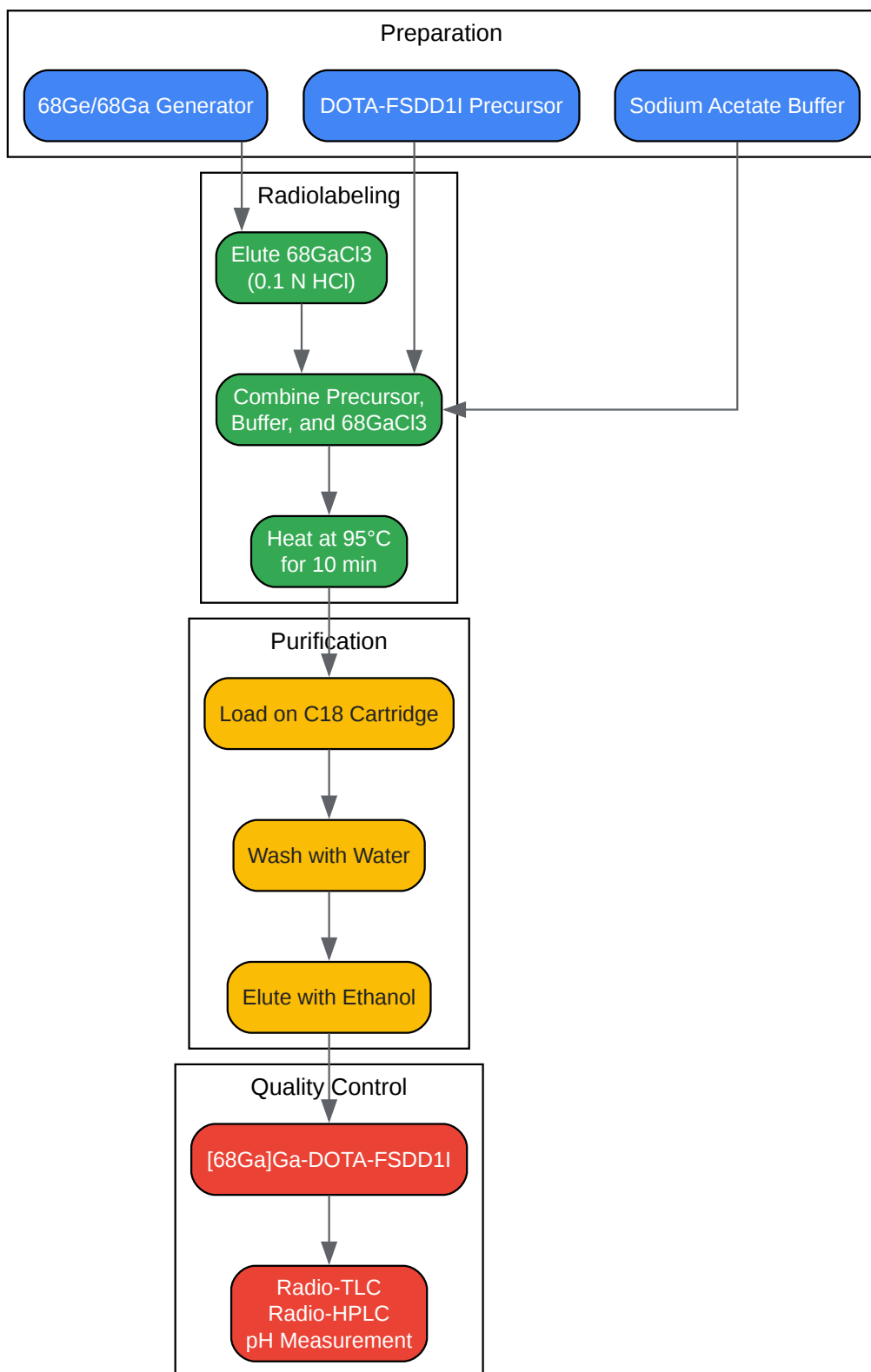
- Stationary Phase: iTLC-SG glass microfiber strips.
- Mobile Phase A (for free ^{68}Ga): 0.1 M Sodium Citrate, pH 4.5.
 - R_f of [^{68}Ga]Ga-DOTA-**FSDD11** = 0.0 - 0.2
 - R_f of free ^{68}Ga = 0.8 - 1.0[\[2\]](#)
- Mobile Phase B (for colloidal ^{68}Ga): 1 M Ammonium Acetate / Methanol (1:1 v/v).[\[2\]](#)
 - R_f of [^{68}Ga]Ga-DOTA-**FSDD11** = 0.8 - 1.0
 - R_f of colloidal ^{68}Ga = 0.0 - 0.2[\[2\]](#)

Radio-High-Performance Liquid Chromatography (Radio-HPLC)

- Column: Reverse-phase C18 column.
- Mobile Phase: Gradient elution with Solvent A (0.1% TFA in water) and Solvent B (0.1% TFA in acetonitrile).
- Flow Rate: 1 mL/min.

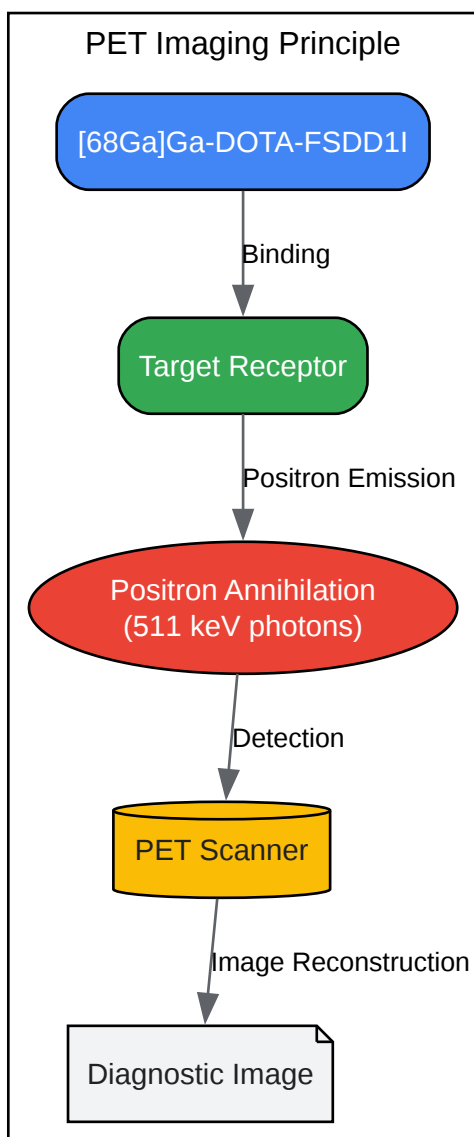
- Detection: UV (220 nm and 254 nm) and radioactivity detector.
- The retention time of the radiolabeled product should correspond to the retention time of the non-radioactive **FSDD1I** standard.

Visualizations



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Caption: Workflow for the radiolabeling of DOTA-**FSDD1I** with Gallium-68.



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